

Proper Disposal Procedures for 3,5-Di-tert-butylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Di-tert-butylbenzoic acid

Cat. No.: B092755

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This guide provides essential safety and logistical information for the proper disposal of **3,5-Di-tert-butylbenzoic acid**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Safety and Handling

Hazard Summary: **3,5-Di-tert-butylbenzoic acid** is harmful if swallowed, in contact with skin, or if inhaled.^[1] It is crucial to wear appropriate personal protective equipment (PPE) and follow safety protocols to minimize exposure.

Personal Protective Equipment (PPE):

- Respiratory Protection: A dust mask, such as a type N95 (US), is recommended.
- Hand Protection: Wear protective gloves.
- Eye Protection: Use safety glasses or an eye shield.
- Skin and Body Protection: A protective suit is advised.^[1]

Spill and Leak Management

In the event of a spill, it is important to prevent the product from entering drains.^[1] Personnel should be kept away from and upwind of the spill. The leakage area should be controlled by

roping it off. For cleanup, pick up and arrange for disposal without creating dust.

Disposal Protocol

The primary method for the disposal of **3,5-Di-tert-butylbenzoic acid** is to entrust it to a licensed waste disposal company.^[1] All disposal activities must be in accordance with local and national regulations.

Step-by-Step Disposal Procedure:

- **Container Management:** Before disposing of the container, ensure that the contents are completely removed.
- **Waste Collection:** Collect the waste from residues in a suitable, closed container labeled for disposal.
- **Professional Disposal:** Dispose of the contents and the container at an approved waste disposal plant.^{[1][2][3]}

Chemical and Physical Properties

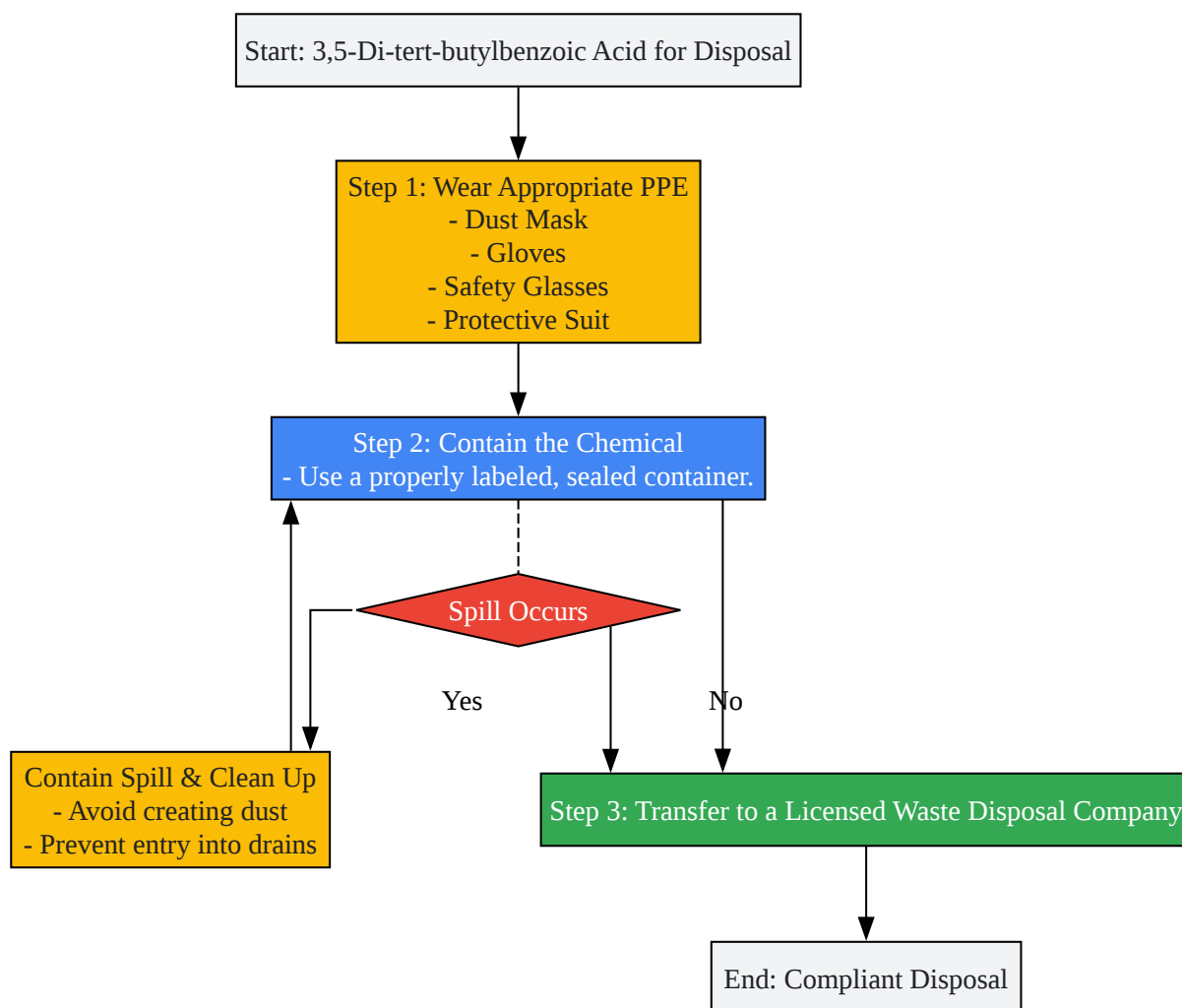
A summary of the key quantitative data for **3,5-Di-tert-butylbenzoic acid** is provided in the table below for easy reference.

Property	Value
CAS Number	16225-26-6
Molecular Formula	$[(CH_3)_3C]_2C_6H_3CO_2H$
Molecular Weight	234.33 g/mol
Melting Point	173-175 °C
Assay	99%

Source: Sigma-Aldrich

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3,5-Di-tert-butylbenzoic acid**, from initial handling to final disposal.



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Disposal workflow for **3,5-Di-tert-butylbenzoic acid**.

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References

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